An In-depth Technical Guide to the Physicochemical Properties of SF-C5-Tpp

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Compound of Interest

Compound Name: *SF-C5-Tpp*

Cat. No.: *B15137280*

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Abstract

SF-C5-Tpp, a derivative of the potent protonophore SF6847 (Malonoben), is a mitochondria-targeted uncoupler of oxidative phosphorylation. By combining the protonophoric activity of the SF6847 moiety with the mitochondria-targeting properties of the triphenylphosphonium (TPP) cation linked via a C5 alkyl chain, **SF-C5-Tpp** offers a valuable tool for investigating mitochondrial bioenergetics and holds potential for therapeutic applications. This technical guide provides a comprehensive overview of the key physicochemical properties of **SF-C5-Tpp**, including its synthesis, pKa, and functional activity. Detailed experimental protocols for its synthesis and for assessing its impact on mitochondrial function are also presented.

Chemical Identity and Structure

- IUPAC Name: (5-(2-(3,5-di-tert-butyl-4-hydroxyphenyl)methylene)malononitril-1-yl)pentyl)triphenylphosphonium bromide
- Synonyms: **SF-C5-TPP**

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- CAS Number: Not available.
- Chemical Formula: C43H50N2OPBr
- Molecular Weight: 709.75 g/mol
- Chemical Structure: (A chemical structure diagram would be inserted here in a full whitepaper)

Physicochemical Properties

A summary of the known physicochemical properties of **SF-C5-Tpp** is presented in Table 1.

Table 1: Summary of Key Physicochemical Properties of **SF-C5-Tpp**

Property	Value	Reference
pKa	7.17 (in aqueous solution)	[1]
Solubility	Data not available. Qualitatively, triphenylphosphonium salts tend to be soluble in organic solvents like DMSO and ethanol, with limited solubility in water.	
Lipophilicity (LogP)	Data not available. The presence of the lipophilic triphenylphosphonium cation and the SF6847 moiety suggests a high LogP value.	
Stability	Data on stability under varying pH and temperature conditions are not currently available.	

Synthesis

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The synthesis of **SF-C5-Tpp** involves the reaction of a brominated derivative of SF6847 with triphenylphosphine.[1]

Experimental Protocol: Synthesis of SF-C5-Tpp

Materials:

- 4-(5-bromopentyl)-2,6-di-tert-butyl-4-hydroxybenzylidenemalononitrile (bromo-derivative of SF6847)
- Triphenylphosphine (TPP)
- Acetonitrile (anhydrous)
- Chloroform
- Hexane

Procedure:

- A mixture of the bromo-derivative of SF6847 and 1.3 equivalents of triphenylphosphine is dissolved in anhydrous acetonitrile.
- The reaction mixture is heated at reflux under an inert atmosphere for 24-48 hours.
- The solvent is removed under reduced pressure.
- The residue is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of methanol in dichloromethane) to yield the final product, **SF-C5-Tpp**.

Mechanism of Action: Mitochondrial Uncoupling

SF-C5-Tpp acts as a protonophore, a molecule that facilitates the transport of protons across the inner mitochondrial membrane, dissipating the proton motive force that is essential for ATP synthesis. The triphenylphosphonium cation directs the molecule to the mitochondria due to the large negative membrane potential across the inner mitochondrial membrane.

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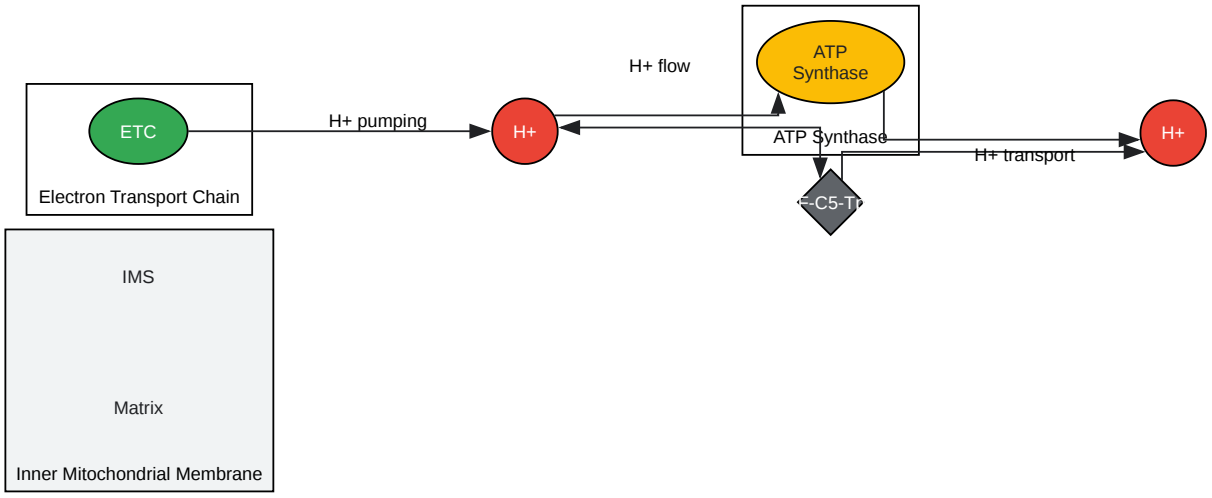

Figure 1: Mechanism of Mitochondrial Uncoupling by SF-C5-Tpp

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Caption: **SF-C5-Tpp** shuttles protons across the inner mitochondrial membrane, bypassing ATP synthase.

Experimental Protocols for Functional Characterization

Measurement of Mitochondrial Respiration

The effect of **SF-C5-Tpp** on mitochondrial oxygen consumption can be measured using high-resolution respirometry.

Materials:

- Isolated mitochondria
- Respiration buffer (e.g., MiR05)

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- Substrates for complex I (e.g., pyruvate, malate, glutamate) or complex II (e.g., succinate)
- ADP
- Oligomycin (ATP synthase inhibitor)
- **SF-C5-Tpp** stock solution (in DMSO or ethanol)
- High-resolution respirometer (e.g., Oroboros Oxygraph-2k)

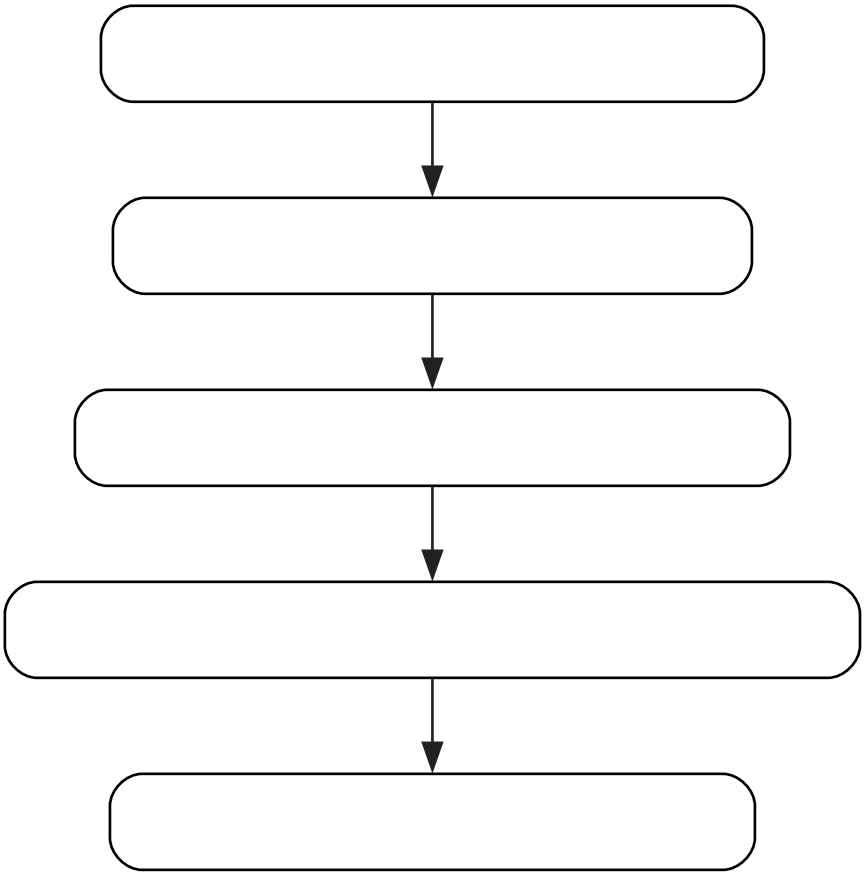

Figure 2: Workflow for Mitochondrial Respiration Assay

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Caption: Sequential additions to assess mitochondrial respiratory states and the effect of **SF-C5-Tpp**.

Measurement of Mitochondrial Membrane Potential

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The impact of **SF-C5-Tpp** on the mitochondrial membrane potential (ΔΨm) can be assessed using fluorescent probes like TMRM or safranine O.

Materials:

- Cultured cells or isolated mitochondria
- Fluorescent dye (e.g., TMRM or Safranine O)
- Cell culture medium or mitochondrial incubation buffer
- **SF-C5-Tpp** stock solution
- Fluorescence microscope or plate reader

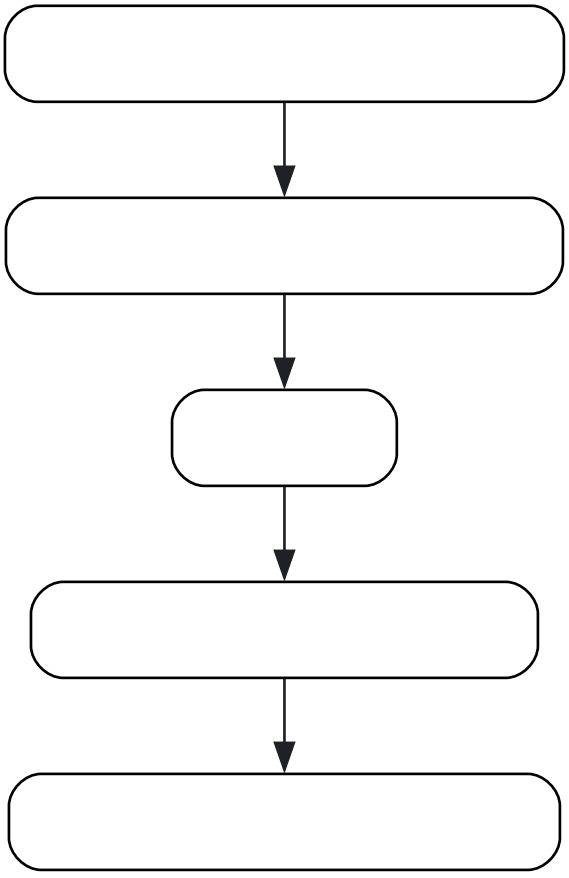

Figure 3: Workflow for Mitochondrial Membrane Potential Assay

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Caption: A general workflow for measuring changes in mitochondrial membrane potential upon **SF-C5-Tpp** treatment.

Conclusion

SF-C5-Tpp is a valuable chemical tool for studying mitochondrial function. Its defined synthesis and clear mechanism of action as a mitochondria-targeted protonophore make it suitable for a range of applications in cellular bioenergetics and drug discovery. Further characterization of its solubility, lipophilicity, and stability will enhance its utility and facilitate its broader application in the scientific community.

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References

- 1. pubs.acs.org [pubs.acs.org]
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